

Butanoyl-L-carnitine: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Morpholine, 4-(3-methyl-1-butenyl)-*

CAS No.: 53828-74-3

Cat. No.: B12656256

[Get Quote](#)

This in-depth guide provides a comprehensive overview of Butanoyl-L-carnitine, a significant short-chain acylcarnitine. With the initial clarification that its correct CAS number is 25576-40-3 for the inner salt, this document will delve into its chemical and physical properties, its crucial role in metabolic pathways, and its applications in research and drug development. Furthermore, this guide will provide detailed safety and handling information and a curated list of reputable suppliers for this compound.

Compound Profile: Identity and Physicochemical Properties

Butanoyl-L-carnitine, also known as Butyryl-L-carnitine or C4-Carnitine, is the O-butanoyl ester of L-carnitine.[1] It plays a vital role in the transport of short-chain fatty acids across the mitochondrial membrane for subsequent β -oxidation.[2]

Table 1: Chemical and Physical Properties of Butanoyl-L-carnitine (CAS: 25576-40-3)

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₂₁ NO ₄	[2]
Molecular Weight	231.29 g/mol	[2]
Appearance	White to off-white powder, crystals, or chunks	
Optical Activity	[α] _D -23±2°, c = 1 in H ₂ O	
Storage Temperature	2-8°C	
InChI Key	QWYFHHGZUCMBN- SECBINFHSA-N	
SMILES String	C(C)CCC([O-])=O	

Biochemical Significance and Mechanism of Action

L-carnitine and its acyl esters are fundamental to cellular energy metabolism.[3] The primary function of this system is to facilitate the transport of long-chain fatty acids from the cytoplasm into the mitochondrial matrix, where β-oxidation occurs.[2] Butanoyl-L-carnitine, as a short-chain acylcarnitine, is an important intermediate in this process and a biomarker for certain metabolic disorders.

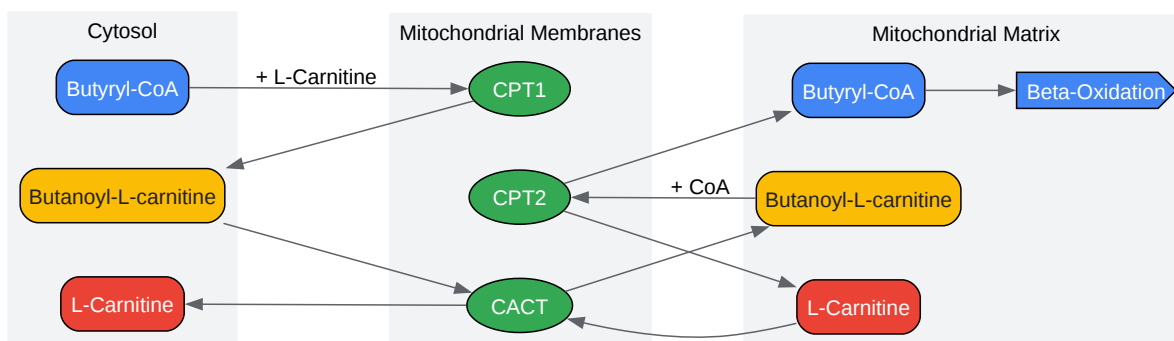
Butyrylcarnitine levels are often elevated in patients with short-chain acyl-CoA dehydrogenase (SCAD) deficiency, a genetic disorder of fatty acid oxidation. It can also be elevated in other conditions such as very long-chain acyl-CoA dehydrogenase (VLCAD) deficiency and celiac disease.

The transport of Butanoyl-L-carnitine across cellular membranes is primarily mediated by two transporters:

- OCTN2 (Organic Cation Transporter Novel 2): A high-affinity, low-capacity transporter.[4][5]
- ATB^{0,+} (Amino Acid Transporter B^{0,+}): A low-affinity, high-capacity transporter.[4][5]

The dual-transporter system ensures efficient uptake and distribution of Butanoyl-L-carnitine, which is particularly relevant in the context of its potential as a prodrug.

Diagram 1: The Carnitine Shuttle and the Role of Butanoyl-L-carnitine



[Click to download full resolution via product page](#)

Caption: The carnitine shuttle facilitates fatty acid transport into the mitochondria.

Applications in Research and Drug Development Metabolic Research and Biomarker Analysis

Butanoyl-L-carnitine serves as a crucial analytical standard for the diagnosis and monitoring of inborn errors of metabolism.[2] Its quantification in biological samples, such as plasma and dried blood spots, is routinely performed using techniques like tandem mass spectrometry (MS/MS).[6]

Prodrug Development

The unique transport mechanism of Butanoyl-L-carnitine makes it an attractive candidate for prodrug design.[4] By esterifying a therapeutic agent to L-carnitine, it is possible to hijack the OCTN2 and ATB^{0,+} transporters for targeted delivery to specific tissues. This is particularly promising for delivering drugs across the blood-brain barrier or to tissues with high energy

demands. Butyryl-L-carnitine itself has been investigated as a potential treatment for gut inflammation, as it can deliver both butyrate and L-carnitine to intestinal cells.[5]

Synthesis of Butanoyl-L-carnitine

A common laboratory-scale synthesis of Butanoyl-L-carnitine involves the esterification of L-carnitine.[4]

Experimental Protocol: Synthesis of Butanoyl-L-carnitine Hydrochloride

Materials:

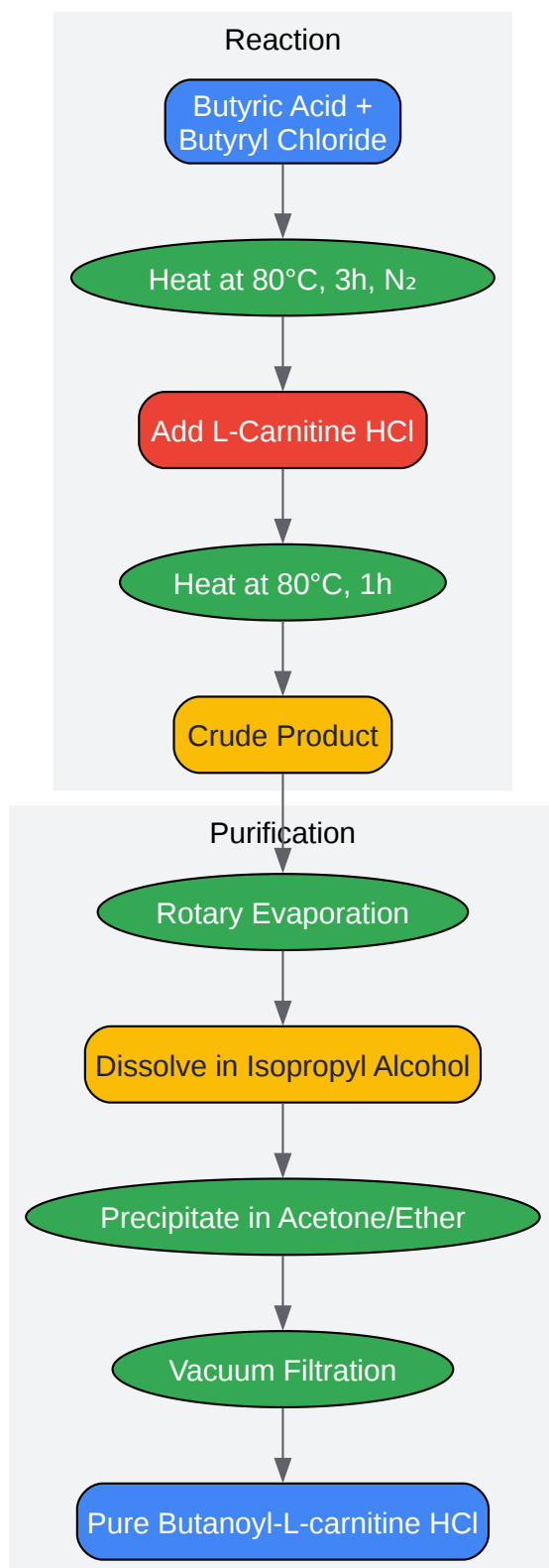
- L-carnitine hydrochloride
- Butyric acid
- Butyryl chloride
- Isopropyl alcohol
- Acetone
- Ethyl ether
- Nitrogen gas supply
- Standard glassware for organic synthesis (round-bottom flask, condenser, etc.)
- Rotary evaporator
- Vacuum filtration apparatus

Procedure:

- In a round-bottom flask, warm a mixture of butyric acid (60 ml) and butyryl chloride (59.4 mmol) at 80°C for 3 hours under a nitrogen atmosphere.

- To this mixture, add L-carnitine chloride (55.2 mmol) and continue heating at 80°C for an additional hour.
- Remove the majority of the solvent using a rotary evaporator at 60°C under high vacuum.
- Dissolve the resulting residue in 25 ml of isopropyl alcohol.
- Add the isopropyl alcohol solution to a mixture of 200 ml of acetone and 100 ml of ethyl ether.
- Allow the solution to stand, during which time crystals of Butanoyl-L-carnitine hydrochloride will form.
- Isolate the crystals by vacuum filtration and wash with acetone.
- Dry the crystals under vacuum.

Diagram 2: Synthesis Workflow of Butanoyl-L-carnitine



[Click to download full resolution via product page](#)

Caption: A step-by-step workflow for the synthesis and purification of Butanoyl-L-carnitine.

Safety, Handling, and Storage

While a specific Safety Data Sheet (SDS) for the inner salt (CAS 25576-40-3) is not readily available, the SDS for the hydrochloride salt (CAS 162067-50-7) provides valuable guidance. [7] Based on available information, Butanoyl-L-carnitine is not classified as a hazardous substance.[7] However, standard laboratory safety practices should always be followed.

Table 2: Safety and Handling Recommendations

Aspect	Recommendation	Source(s)
Personal Protective Equipment (PPE)	Wear protective gloves, laboratory coat, and eye protection.	[8][9]
Handling	Avoid inhalation of dust. Avoid contact with skin and eyes. Wash hands thoroughly after handling.	[8][9]
Storage	Store in a tightly closed container in a cool, dry, and well-ventilated area at 2-8°C.	[7]
First Aid (In case of contact)	Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Skin: Wash with plenty of soap and water.	[8]
Fire Fighting	Use extinguishing media appropriate for the surrounding fire.	[7]

Reputable Suppliers

Butanoyl-L-carnitine is available from several reputable suppliers, often as the inner salt or the hydrochloride salt, and in various grades, including analytical standards.

Table 3: Selected Suppliers of Butanoyl-L-carnitine

Supplier	Product Name	CAS Number	Grade
Sigma-Aldrich (Merck)	Butyryl-L-carnitine	25576-40-3	≥97.0% (TLC) or Analytical Standard
Cayman Chemical	Butyryl-L-carnitine (chloride)	162067-50-7	>98%
Larodan	Butyryl-L-Carnitine HCl salt	162067-50-7	>98%
BOC Sciences	Butyryl-L-carnitine chloride	162067-50-7	≥95%
US Biological Life Sciences	Butyryl-L-carnitine chloride	162067-50-7	Reagent Grade
MedChemExpress	Butyryl-L-carnitine-d3 chloride	1334532-21-6	Stable Isotope

Conclusion

Butanoyl-L-carnitine (CAS 25576-40-3) is a molecule of significant interest to researchers in metabolism, drug development, and clinical diagnostics. Its well-defined role in fatty acid metabolism, coupled with its potential as a biomarker and a component of prodrug strategies, ensures its continued relevance in the scientific community. This guide has provided a comprehensive technical overview to support the endeavors of researchers and scientists in their respective fields.

References

- Srinivas, S.R., Prasad, P.D., Umapathy, N.S., et al. (2007). Transport of butyryl-L-carnitine, a potential prodrug, via the carnitine transporter OCTN2 and the amino acid transporter ATB0,+ . American Journal of Physiology-Gastrointestinal and Liver Physiology, 293(5), G1046-G1053. [[Link](#)]
- Consensus. (n.d.). What is L-Carnitine mechanism of action?. [[Link](#)]

- PubMed. (2007). Transport of butyryl-L-carnitine, a potential prodrug, via the carnitine transporter OCTN2 and the amino acid transporter ATB(0,+). [[Link](#)]
- Adeva-Andany, M. M., et al. (2025). Comprehensive review of the expanding roles of the carnitine pool in metabolic physiology: beyond fatty acid oxidation. Journal of Biomedical Science, 32(1), 19. [[Link](#)]
- Consensus. (n.d.). What is L-Carnitine mechanism of action?. [[Link](#)]
- Linus Pauling Institute. (n.d.). L-Carnitine. [[Link](#)]
- Google Patents. (n.d.). CN103709058A - Synthetic method for L-carnitine.
- Carl ROTH. (2025). Safety Data Sheet: L-Carnitine. [[Link](#)]
- MDPI. (2022). The Role of L-Carnitine in Mitochondria, Prevention of Metabolic Inflexibility and Disease Initiation. Metabolites, 12(3), 227. [[Link](#)]
- Google Patents. (n.d.). WO2007139238A1 - Process for L-carnitine and acetyl L-carnitine hydrochloride.
- Al-Majd, L. A. A., & Al-Kuraishy, H. M. (2022). L-carnitine: Nutrition, pathology, and health benefits. Journal of Taibah University Medical Sciences, 17(6), 839-849. [[Link](#)]
- McCarty, M. F. (2013). L-Carnitine Consumption, Its Metabolism by Intestinal Microbiota, and Cardiovascular Health. Mayo Clinic Proceedings, 88(8), 786-791. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. caymanchem.com [caymanchem.com]
- 2. [Butyryl- L -carnitine analytical standard 25576-40-3](http://sigmaaldrich.com) [sigmaaldrich.com]
- 3. consensus.app [consensus.app]

- [4. Transport of butyryl-L-carnitine, a potential prodrug, via the carnitine transporter OCTN2 and the amino acid transporter ATB0,+ - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. Transport of butyryl-L-carnitine, a potential prodrug, via the carnitine transporter OCTN2 and the amino acid transporter ATB\(0,+ \) - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [6. lumiprobe.com \[lumiprobe.com\]](#)
- [7. cosmobiousa.com \[cosmobiousa.com\]](#)
- [8. fishersci.de \[fishersci.de\]](#)
- [9. carlroth.com \[carlroth.com\]](#)
- To cite this document: BenchChem. [Butanoyl-L-carnitine: A Comprehensive Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12656256/docs#butanoyl-l-carnitine-a-comprehensive-technical-guide-for-researchers\]](https://www.benchchem.com/product/b12656256/docs#butanoyl-l-carnitine-a-comprehensive-technical-guide-for-researchers)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check